

Technical Support Center: C15H18Cl3NO3 - Compound Identification and Application Advisory

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Compound of Interest

Compound Name: **C15H18Cl3NO3**

Cat. No.: **B12633930**

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Advisory: The chemical formula **C15H18Cl3NO3** does not correspond to a recognized pharmaceutical compound or a substance typically used in drug development research. It is possible that this formula is erroneous.

Based on nomenclature similarity, it is highly probable that the intended compound is Cloprop (chemical formula: C9H9ClO3), an obsolete herbicide and plant growth regulator. This advisory proceeds with the assumption that the query pertains to Cloprop.

Important Note for Researchers, Scientists, and Drug Development Professionals: Cloprop is not a therapeutic agent and is not intended for human or animal use in a medical context. The information provided below is for informational purposes regarding its established use in agriculture and its known toxicological profile. There is no data available on its use in drug development, including dosage, administration routes for therapeutic effect, or relevant signaling pathways in mammals.

Frequently Asked Questions (FAQs)

Q1: What is **C15H18Cl3NO3** and what is it used for?

A1: The chemical formula **C15H18Cl3NO3** does not match a well-documented compound. However, it is likely a mistaken reference to Cloprop (C9H9ClO3). Cloprop is a herbicide and

plant growth regulator that is now largely obsolete.[1] Its primary agricultural applications were to reduce foliage growth and increase fruit size, particularly for pineapples and plums.[1][2]

Q2: Is Cloprop used in any form of medical research or drug development?

A2: No, Cloprop is not used in medical research or drug development. It is a synthetic toxin and pesticide.[3] Its biological effects have been studied in the context of its herbicidal activity and its toxicological impact on non-target organisms, not for therapeutic purposes.

Q3: What is the mechanism of action of Cloprop?

A3: In plants, Cloprop mimics the action of auxins, which are growth hormones, thereby regulating plant development.[2][4] It is absorbed by the foliage and is not significantly translocated within the plant.[1][3][4] The mechanism of its toxic action in mammals is not well understood, though it is known to have low mammalian toxicity.[1][4]

Q4: What are the known health risks associated with Cloprop?

A4: Cloprop is considered to have low mammalian toxicity. However, it is a skin, eye, and respiratory irritant and may be carcinogenic.[1] It is harmful if swallowed.[4] Due to its potential health risks and its intended use as a herbicide, it is not approved for use as a plant protection agent in Great Britain and the European Union.[1]

Troubleshooting Guide for Experimental Inquiries

Issue/Question	Troubleshooting/Clarification
Difficulty finding data on therapeutic dosage of "C15H18Cl3NO3".	This is expected. The compound is likely misidentified. The probable compound, Cloprop, is a herbicide, and therefore, no therapeutic dosage data exists.
Unexplained cytotoxicity or off-target effects in in vitro or in vivo models.	If you are working with a compound believed to be "C15H18Cl3NO3", it is crucial to verify its identity and purity. If it is Cloprop, its herbicidal properties mean it is designed to be biologically active and could have unintended effects on various cell types.
Inability to identify relevant signaling pathways for drug development.	As Cloprop is not a pharmaceutical, there has been no research into its signaling pathways for therapeutic applications in mammals.

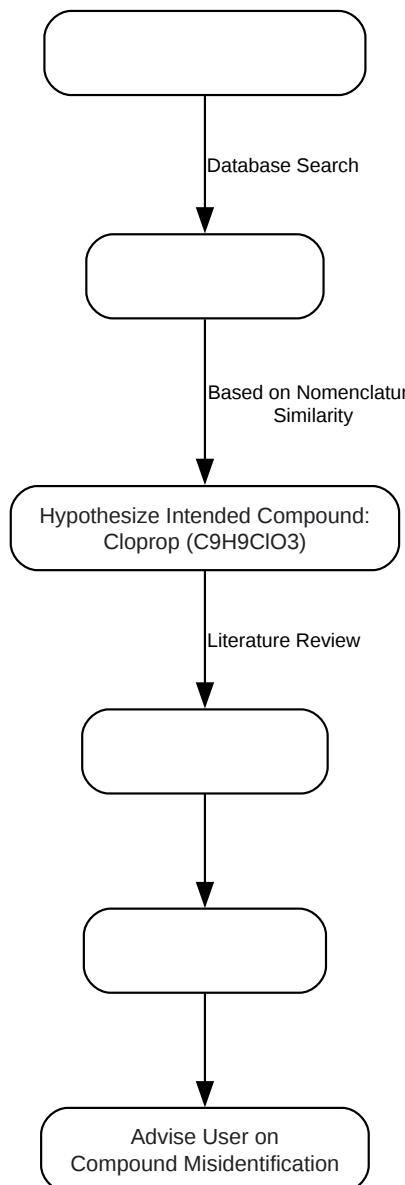
Experimental Protocols

As Cloprop is not used in drug development, there are no established experimental protocols for its dosage and administration in a research or clinical setting for therapeutic purposes. The methodologies found in the literature pertain to its application as a plant growth regulator and its toxicological and environmental fate assessment.

Visualizations

Logical Relationship for Compound Inquiry

The following diagram illustrates the logical flow for addressing inquiries about "C15H18Cl3NO3" in a research context.



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Caption: Logical workflow for identifying and advising on the likely misidentification of **C15H18Cl3NO3**.

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References

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